

What is Bis-aminooxy-PEG2 and its chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-aminooxy-PEG2*

Cat. No.: *B1667426*

[Get Quote](#)

An In-depth Technical Guide to Bis-aminooxy-PEG2

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Bis-aminooxy-PEG2**, a homobifunctional crosslinker pivotal in the field of bioconjugation. It details the chemical structure, physicochemical properties, and its application in forming stable oxime bonds for the development of complex biomolecular conjugates.

Core Properties of Bis-aminooxy-PEG2

Bis-aminooxy-PEG2, systematically known as O,O'-[1,2-ethanediylbis(oxy-2,1-ethanediyl)]bis-hydroxylamine, is a polyethylene glycol (PEG) derivative containing two terminal aminooxy groups. These groups are highly reactive towards carbonyl moieties (aldehydes and ketones), making this molecule an invaluable tool for covalently linking biomolecules.

Property	Value
Chemical Formula	C6H16N2O4
Molecular Weight	180.2 g/mol [1]
CAS Number	98627-71-5
Appearance	Colorless to light yellow liquid
Solubility	Soluble in Water, DMSO, DMF

Chemical Structure

The structure of **Bis-aminoxy-PEG2** consists of a short PEG chain, which enhances water solubility and biocompatibility, flanked by two aminoxy functional groups.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Bis-aminoxy-PEG2**.

Mechanism of Action: Oxime Ligation

The primary application of **Bis-aminoxy-PEG2** revolves around a chemoselective reaction known as oxime ligation. The aminoxy groups (-ONH₂) react specifically with aldehydes or ketones to form a highly stable oxime linkage (-O-N=C-).[2] This reaction is bioorthogonal,

meaning it proceeds efficiently under mild, physiological conditions without interfering with other functional groups present in biological systems.

The formation of an oxime bond is significantly more stable than an imine bond formed from a standard primary amine. If a reducing agent is used during the reaction, a hydroxylamine linkage will be formed instead.^[2]

Experimental Protocol: Bioconjugation via Oxime Ligation

The following is a generalized protocol for the conjugation of a protein (or other biomolecule) containing an aldehyde or ketone group with **Bis-aminooxy-PEG2**.

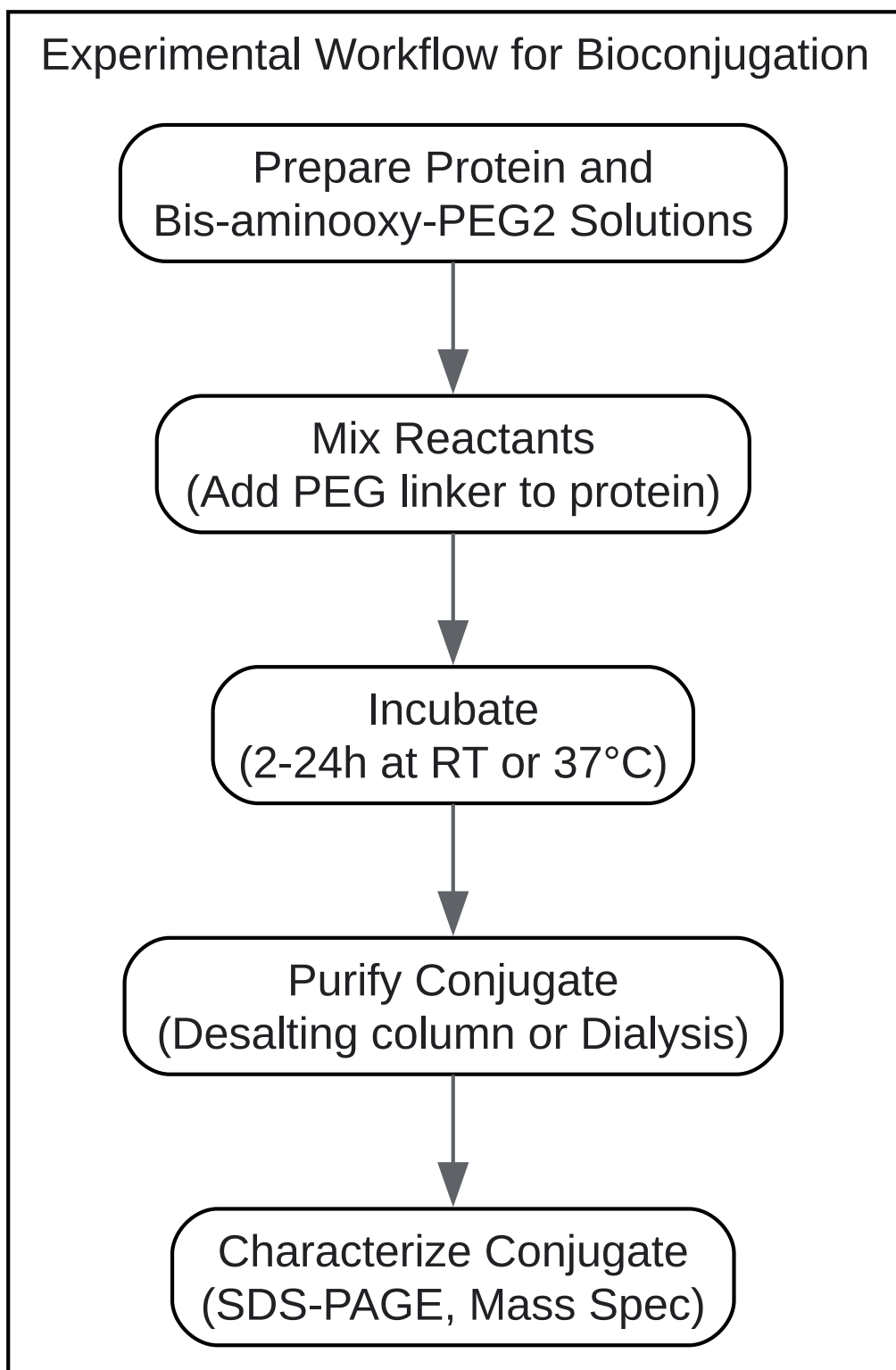
Materials:

- Protein with an accessible aldehyde or ketone group
- **Bis-aminooxy-PEG2**
- Coupling Buffer (e.g., 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 7.2-7.5)
- Aniline (optional, as a catalyst)
- Desalting column or dialysis tubing for purification

Procedure:

- Preparation of Reactants:
 - Dissolve the protein in the coupling buffer to a final concentration of 1-10 mg/mL.
 - Prepare a stock solution of **Bis-aminooxy-PEG2** in an appropriate solvent (e.g., DMSO or water) at a concentration that will result in the desired molar excess when added to the protein solution. A 10 to 50-fold molar excess of the PEG linker is common.
- Conjugation Reaction:
 - Add the **Bis-aminooxy-PEG2** stock solution to the protein solution.

- If using a catalyst, add aniline to a final concentration of 10-100 mM.
- Incubate the reaction mixture at room temperature or 37°C for 2 to 24 hours. The reaction progress can be monitored by techniques such as SDS-PAGE or mass spectrometry.
- Purification:
 - Remove the excess, unreacted **Bis-aminooxy-PEG2** and catalyst using a desalting column or by dialysis against a suitable buffer.
- Characterization:
 - Confirm the successful conjugation and determine the degree of labeling using methods like SDS-PAGE (which will show a shift in molecular weight), UV-Vis spectroscopy, or mass spectrometry.

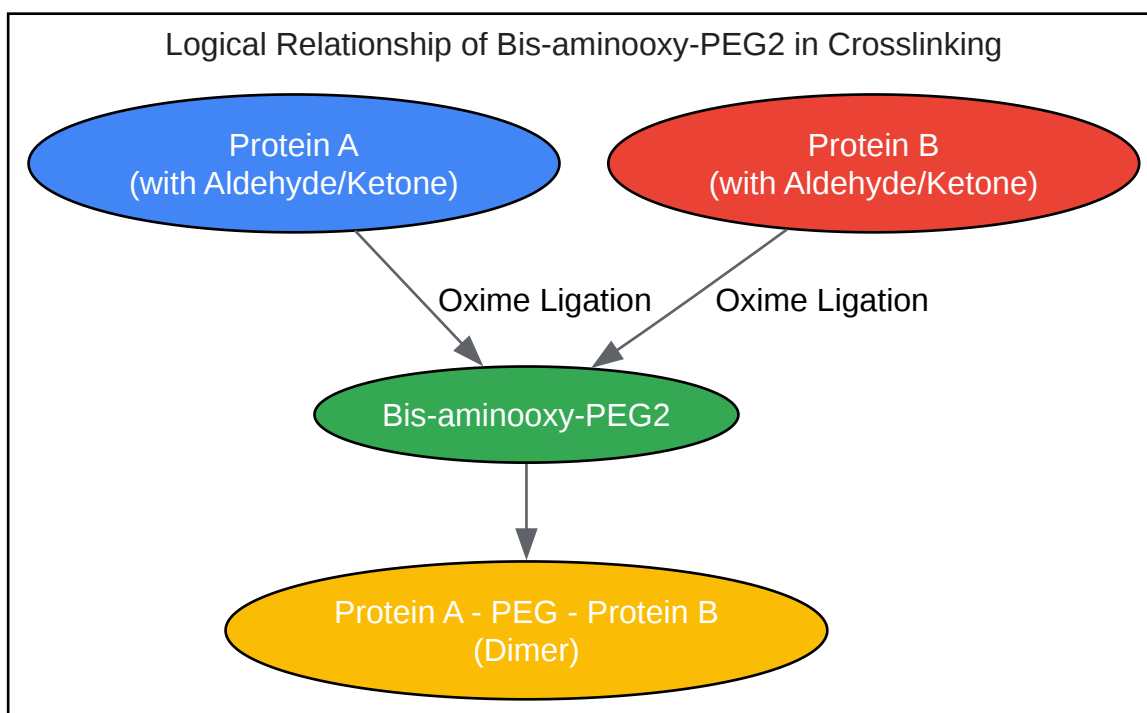


[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for bioconjugation.

Signaling Pathway and Logical Relationships

The utility of **Bis-aminooxy-PEG2** lies in its ability to act as a homobifunctional crosslinker. This allows for the creation of various molecular architectures, such as linking two proteins together or creating a protein dimer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis-aminooxy-PEG2|COA [dcchemicals.com]
- 2. Bis-aminooxy-PEG2|CAS 98627-71-5|DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [What is Bis-aminooxy-PEG2 and its chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667426#what-is-bis-aminooxy-peg2-and-its-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com